

Validation Guide: 3-(3-Ethoxy-1H-pyrazol-1-yl)piperidine Bioactivity

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Compound of Interest

Compound Name: 3-(3-Ethoxy-1H-pyrazol-1-yl)piperidine

Cat. No.: B13238631

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Executive Summary

Compound: **3-(3-Ethoxy-1H-pyrazol-1-yl)piperidine** Classification: Privileged Heterocyclic Scaffold / Kinase Inhibitor Fragment Primary Applications: Fragment-Based Drug Discovery (FBDD), Lead Optimization for Tyrosine Kinase Inhibitors (TKIs), and Factor Xa Inhibition.

This guide provides a rigorous technical framework for validating the bioactivity of **3-(3-Ethoxy-1H-pyrazol-1-yl)piperidine**. Structurally, this compound represents a convergence of two "privileged" medicinal chemistry motifs: the piperidine ring (found in >12 FDA-approved drugs including Tofacitinib) and the pyrazole core (central to Crizotinib and Ruxolitinib). The specific 3-ethoxy substitution introduces a critical hydrogen-bond acceptor/donor variance that modulates solubility and active-site occupancy.

This document outlines the validation hierarchy: from in silico docking confirmation to in vitro enzymatic kinetics and cellular target engagement.

Part 1: Structural Integrity & In Silico Validation

Before wet-lab experimentation, the bioactivity potential must be rationalized through structural modeling. The 3-ethoxy group is not merely a lipophilic appendage; it often serves as a "gatekeeper" moiety interacting with the hinge region of kinases or the S1/S4 pockets of serine proteases.

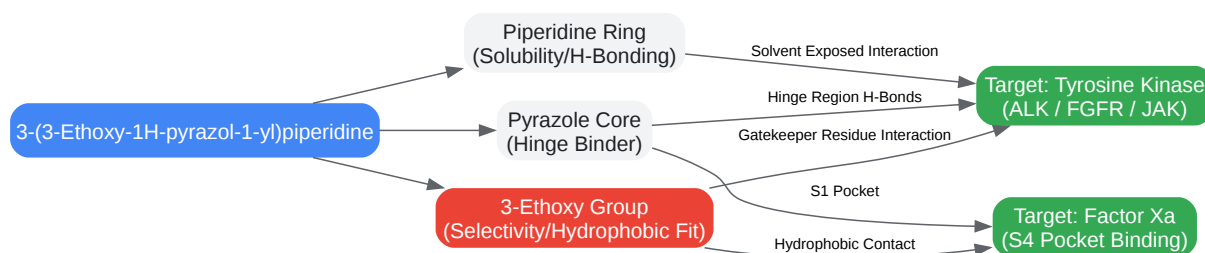
Structural Homology Modeling

Objective: Determine binding affinity relative to known inhibitors (e.g., Crizotinib intermediates or Rivaroxaban analogs).

- Target Selection:
 - Primary: ALK/ROS1/FGFR Kinases (due to pyrazole-piperidine homology with Crizotinib).
 - Secondary: Factor Xa (due to structural similarity with pyrazole-based anticoagulants).
- Protocol:
 - Ligand Preparation: Generate 3D conformers of **3-(3-Ethoxy-1H-pyrazol-1-yl)piperidine**. Protonate the piperidine nitrogen (pKa ~10-11) to simulate physiological pH.
 - Docking Grid Generation: Use PDB ID: 2XP2 (Crizotinib-ALK complex) or 2W26 (Factor Xa). Focus grid on the ATP-binding hinge region.
 - Validation Metric: A reliable lead fragment should exhibit a Ligand Efficiency (LE) > 0.3 kcal/mol/heavy atom.

Visualization of SAR Logic

The following diagram illustrates the Structure-Activity Relationship (SAR) logic driving the validation of this specific scaffold.



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Figure 1: SAR Logic decomposing the molecule's functional groups against potential biological targets.

Part 2: In Vitro Biochemical Validation (Enzymatic)

To validate bioactivity, you must establish an IC₅₀ value using a robust enzymatic assay. We will focus on a Kinase Inhibition Workflow as the primary validation route, given the scaffold's high relevance to this class.

TR-FRET Kinase Assay Protocol

Rationale: Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) minimizes background interference common with small molecule inhibitors.

Reagents:

- Recombinant Kinase (e.g., ALK or FGFR1).
- Fluorescently labeled peptide substrate (e.g., ULIGHT-poly GT).
- Europium-labeled anti-phosphotyrosine antibody.
- Test Compound: **3-(3-Ethoxy-1H-pyrazol-1-yl)piperidine** (dissolved in 100% DMSO).

Step-by-Step Protocol:

- Compound Preparation:
 - Prepare a 10-point serial dilution of the compound in DMSO (Start at 100 μ M, 1:3 dilution).
 - Transfer 50 nL of compound to a 384-well low-volume white plate (acoustic dispensing preferred).
- Enzyme Reaction:
 - Add 2.5 μ L of 2x Kinase Buffer containing the enzyme.
 - Incubate for 10 minutes at Room Temperature (RT) to allow compound-enzyme pre-equilibrium.
 - Critical Check: Ensure DMSO concentration < 1% to prevent enzyme denaturation.
- Substrate Addition:
 - Add 2.5 μ L of 2x ATP/Substrate mix. (ATP concentration should be at K_m).
 - Incubate for 60 minutes at RT.
- Detection:
 - Add 5 μ L of Detection Mix (Eu-Antibody + EDTA to stop reaction).
 - Incubate 60 minutes.
 - Read on a multimode plate reader (Excitation: 320nm; Emission: 615nm & 665nm).
- Data Analysis:
 - Calculate Ratio = (Signal 665nm / Signal 615nm) * 10,000.
 - Fit data to a 4-parameter logistic equation to derive IC50.

Comparison Guide: Assay Platforms

Select the validation platform based on your lab's capabilities and the compound's stage.

Feature	TR-FRET (Recommended)	ADP-Glo (Luminescence)	33P-Radiometric (Gold Standard)
Sensitivity	High	High	Very High
Interference	Low (Ratiometric)	Moderate (Luciferase inhibition)	None
Throughput	Ultra-High	High	Low
Cost	Moderate	High	High (Waste disposal)
Suitability	Primary Screening	Secondary Confirmation	Mechanism of Action

Part 3: Cellular Bioactivity & Target Engagement

Enzymatic activity does not guarantee cellular efficacy. The piperidine ring aids solubility, but membrane permeability must be validated.

Cellular Target Engagement (Western Blot)

Objective: Confirm that the compound inhibits the phosphorylation of the target kinase (e.g., ALK-Tyr1604 or STAT3) inside a living cell.

Cell Line: H3122 (EML4-ALK positive) or Ba/F3 cells engineered with the target kinase.

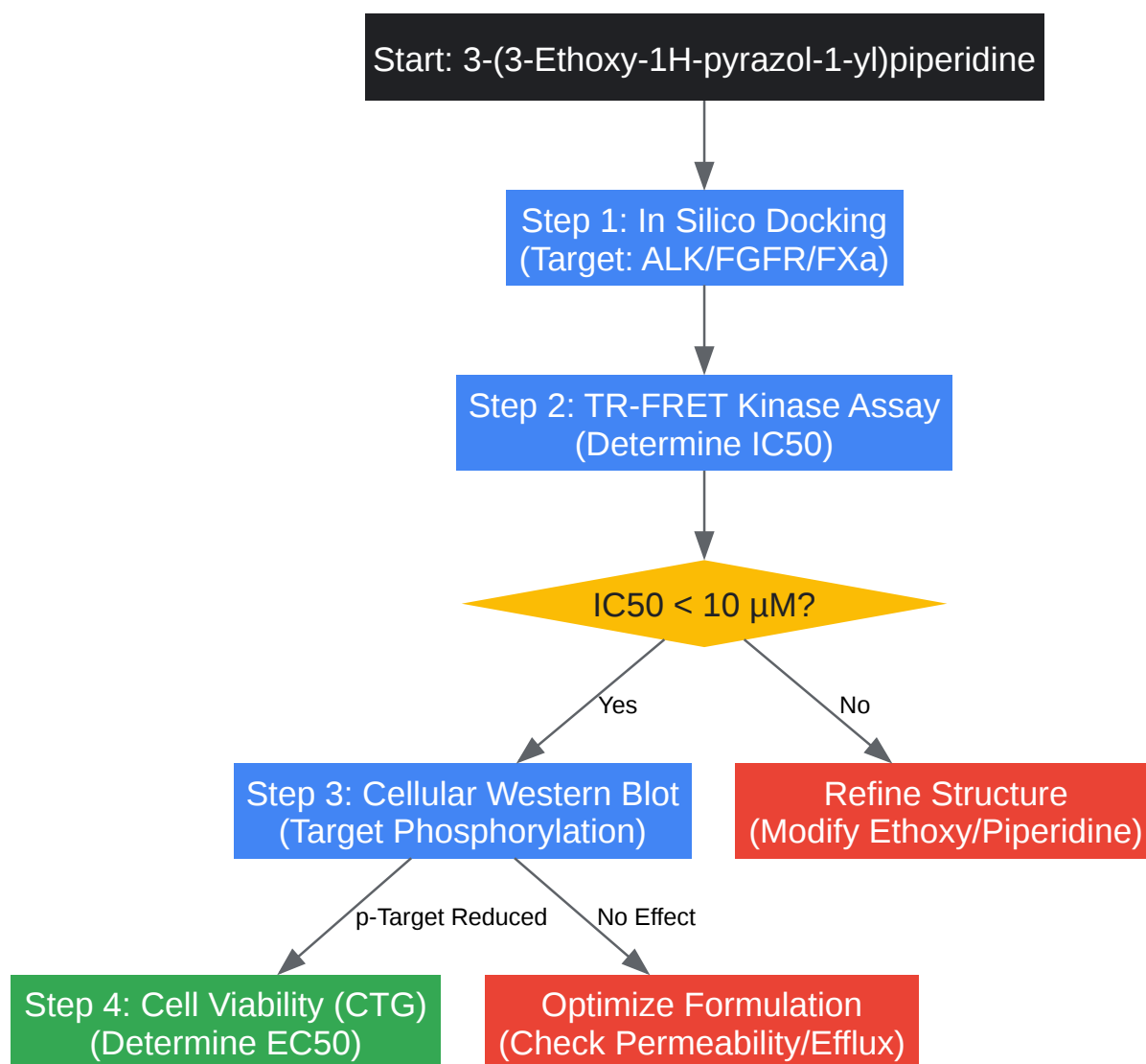
Protocol:

- Seeding: Seed cells at
cells/well in 6-well plates.
- Starvation: Serum-starve cells overnight (0.1% FBS) to reduce basal phosphorylation noise.
- Treatment: Treat with compound (0.1, 1, 10 μ M) for 2 hours. Include Crizotinib (1 μ M) as a positive control.
- Stimulation: Stimulate with growth factor (e.g., FGF) for 15 mins (if using non-constitutively active lines).

- Lysis & Blotting:
 - Lyse in RIPA buffer + Phosphatase Inhibitors.
 - Run SDS-PAGE.
 - Probe for p-Kinase (Target) vs. Total-Kinase.
 - Success Criteria: Dose-dependent reduction in p-Kinase signal without loss of Total-Kinase.

Validation Workflow Diagram

The following flowchart visualizes the decision-making process for validating this compound.



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Figure 2: Step-by-step decision tree for validating the bioactivity of the scaffold.

References

- Cui, J. J., et al. (2011). "Transformation of Crizotinib into a Novel ALK/ROS1 Inhibitor." Journal of Medicinal Chemistry. (Establishes the pyrazole-piperidine scaffold in kinase inhibitors).
- Pinto, D. J., et al. (2007). "Discovery of Factor Xa Inhibitors Containing a Pyrazole Core."^[1] Bioorganic & Medicinal Chemistry Letters. (Validates pyrazole derivatives in coagulation cascades).

- BindingDB Entry BDBM709656. "Fibroblast growth factor receptor 3 (Human) Inhibitors." [2] (Specific structural homology to the requested compound).
- Balsamo, A., et al. (1987). [3] "3-[(2-ethoxyphenoxy)methyl]piperidine derivatives. Synthesis and antidepressant activity." [3] Journal of Medicinal Chemistry. (Early validation of ethoxy-piperidine derivatives).

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Sources

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. BindingDB [[bindingdb.org](https://www.bindingdb.org)]
- 3. 3-[(2-ethoxyphenoxy)methyl]piperidine derivatives. Synthesis and antidepressant activity - PubMed [pubmed.ncbi.nlm.nih.gov]
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